

The Discovery of Tritium: A Technical Chronicle of Hydrogen's Elusive Isotope

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tritium(.)

Cat. No.: B1233925

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide charts the seminal discoveries of tritium (^3H), the radioactive isotope of hydrogen. It provides a detailed account of the key experiments, methodologies, and quantitative data that marked the confirmation of this pivotal element in nuclear science. The discovery, a culmination of theoretical postulation and experimental ingenuity, unfolded in two main acts: its initial detection in 1934 and its definitive isolation and characterization as a radioactive nuclide in 1939.

A Fleeting Glimpse: The 1934 Rutherford, Oliphant, and Harteck Experiment

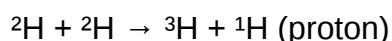
In 1934, at the Cavendish Laboratory in Cambridge, a team led by Ernest Rutherford, along with Mark Oliphant and Paul Harteck, conducted experiments that provided the first evidence for the existence of a hydrogen isotope with a mass of three.^{[1][2]} Their work, "Transmutation Effects observed with Heavy Hydrogen," published in the Proceedings of the Royal Society A, detailed the bombardment of targets containing deuterium (^2H or D) with a beam of deuterons.^{[2][3]}

Experimental Protocol: The Cockcroft-Walton Accelerator and Deuteron Bombardment

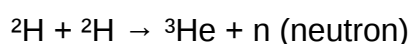
The experimental apparatus centered around a Cockcroft-Walton generator, a type of particle accelerator capable of producing a high-voltage, direct current.[4][5][6]

- **Particle Acceleration:** A stream of deuterons ($^2\text{H}^+$ ions) was accelerated to energies ranging from 20,000 to 100,000 electron volts (20-100 keV).[7]
- **Target Materials:** The targets were compounds enriched with deuterium, effectively "heavy" versions of common substances. These included ammonium chloride (NH_4Cl), ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$), and orthophosphoric acid (H_3PO_4), where a significant portion of the hydrogen atoms were replaced by deuterium.[7]
- **Reaction Chamber:** The accelerated deuterons were directed onto the target material within a vacuum chamber to prevent scattering of the beam by air molecules.
- **Detection of Reaction Products:** The products of the nuclear reactions were detected and their properties measured using two primary methods:
 - **Proton Detection:** An oscillograph connected to an amplifier was used to observe the emission of fast protons. The range of these protons was determined to be 14.3 cm in air, corresponding to an energy of approximately 3 million electron volts (MeV).[7] A second group of singly charged particles with a much shorter range of about 1.6 cm was also detected in equal numbers.[7]
 - **Neutron Detection:** A Geiger-Müller counter was employed to detect the presence of a large number of neutrons, which were also produced in the reaction.[7]

The key nuclear reaction observed was the fusion of two deuterium nuclei:



This reaction produced a proton and a new hydrogen isotope with a mass of approximately 3, which they named tritium. Another reaction pathway was also identified:



This produced a helium-3 nucleus and a neutron. While the experiment successfully produced tritium, the team was unable to isolate it or definitively prove its radioactivity.[1]

Definitive Identification: The 1939 Alvarez and Cornog Experiment

The definitive isolation and proof of tritium's radioactivity came five years later, in 1939, from the work of Luis Alvarez and Robert Cornog at the University of California, Berkeley.^{[1][8][9]} Their findings were published in the Physical Review in a paper titled "Helium and Hydrogen of Mass 3."^[10]

Experimental Protocol: The Berkeley Cyclotrons and Radiometric Detection

Alvarez and Cornog utilized the powerful new cyclotrons developed by Ernest Lawrence at Berkeley to produce a sufficient quantity of tritium for detailed analysis.^{[11][12]}

- **Tritium Production:** Deuterons were accelerated in the 37-inch and 60-inch cyclotrons and used to bombard a deuterium gas target.^{[11][12]} The higher energies and beam currents of the cyclotrons compared to the Cockcroft-Walton generator allowed for a much greater yield of tritium.
- **Sample Collection and Purification:** The hydrogen gas produced in the reaction, now containing tritium, was collected. This gas was then subjected to a purification process to remove any unreacted deuterium and other contaminants.
- **Radioactivity Detection:** The key to confirming tritium's radioactivity was the use of a specially designed Geiger-Müller counter.^{[13][14]} Tritium decays via beta emission, releasing a low-energy electron (an average of 5.7 keV and a maximum of 18.6 keV).^[9] This "soft" beta radiation is difficult to detect with standard Geiger counters as it is easily stopped by the counter's wall.^[14]
 - **Thin-Walled Counter:** Alvarez and Cornog designed a Geiger-Müller tube with a very thin wall, allowing the low-energy beta particles from the tritium decay to penetrate and ionize the gas inside the counter, thus generating a detectable electrical pulse.^[15]
 - **Internal Gas Source:** To further increase detection efficiency, the tritiated hydrogen gas was introduced directly into the sensitive volume of the Geiger counter.

By observing a steady rate of decay that decreased over time with the known characteristics of a radioactive substance, Alvarez and Cornog unequivocally demonstrated that tritium is a radioactive isotope of hydrogen with a relatively long half-life.[\[10\]](#)

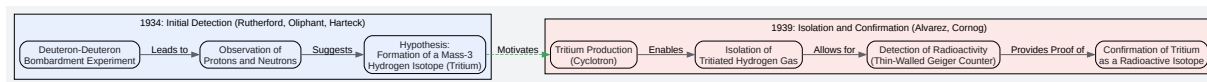
Quantitative Data Summary

The early investigations into tritium laid the groundwork for understanding its fundamental properties. The following table summarizes the key quantitative data from these pioneering experiments and subsequent refinements.

Property	Discovered/Measured by	Year	Value	Citation(s)
Atomic Mass	Rutherford, Oliphant, Harteck	1934	~3 amu	[7]
Radioactivity	Alvarez, Cornog	1939	Confirmed	[10]
Half-life	Alvarez, Cornog (initial estimate)	1939	> 10 years	[16]
Modern Accepted Value	-	12.32 years	[9]	
Decay Mode	-	-	Beta Decay (β^-)	[9]
Decay Product	-	-	Helium-3 (^3He)	[9]
Beta Decay Energy (Maximum)	-	-	18.6 keV	[9]
Beta Decay Energy (Average)	-	-	5.7 keV	[9]

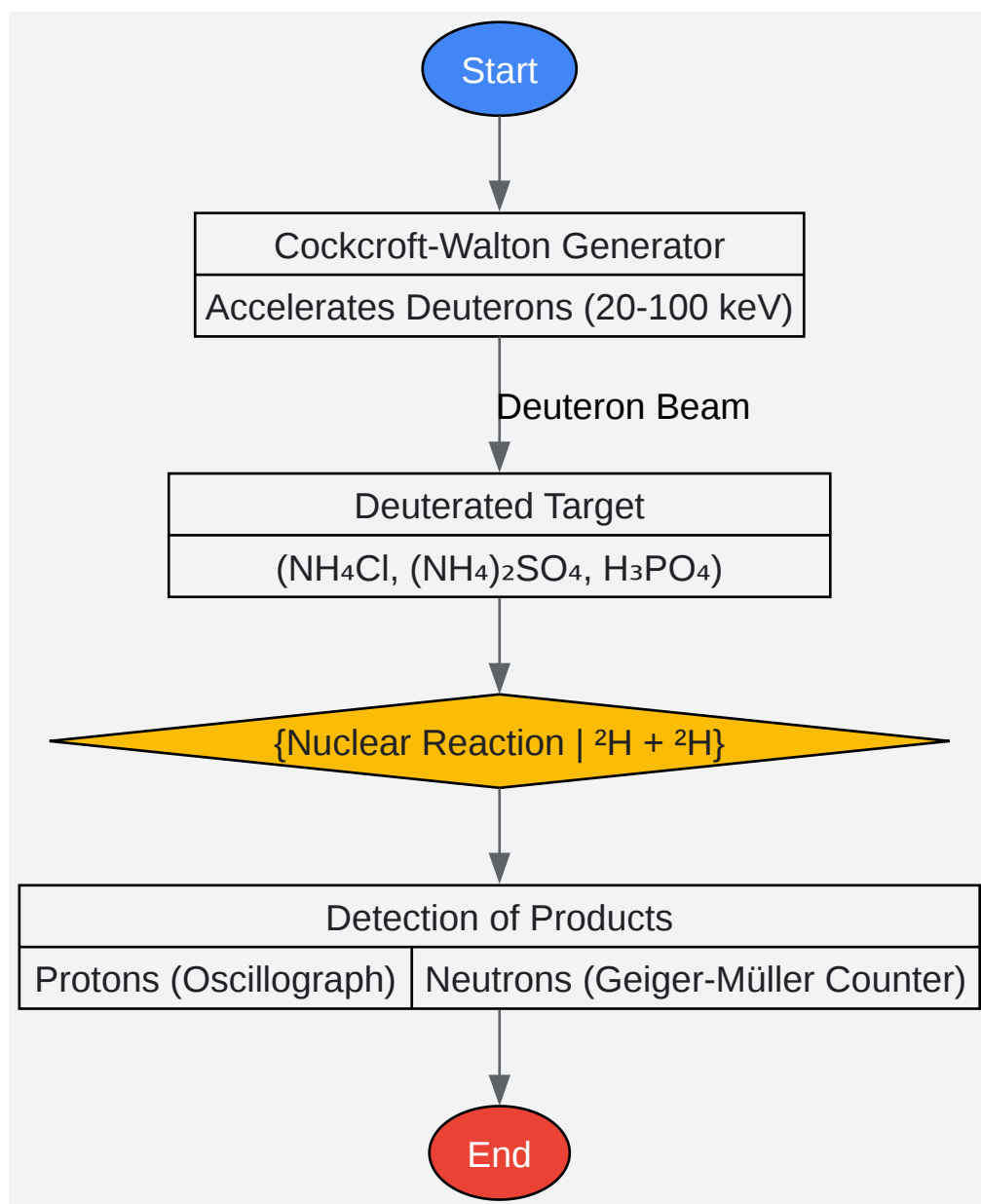
Visualizing the Discovery Pathway and Experimental Workflows

To better illustrate the logical flow of the discovery process and the experimental setups, the following diagrams are provided in the DOT language for Graphviz.



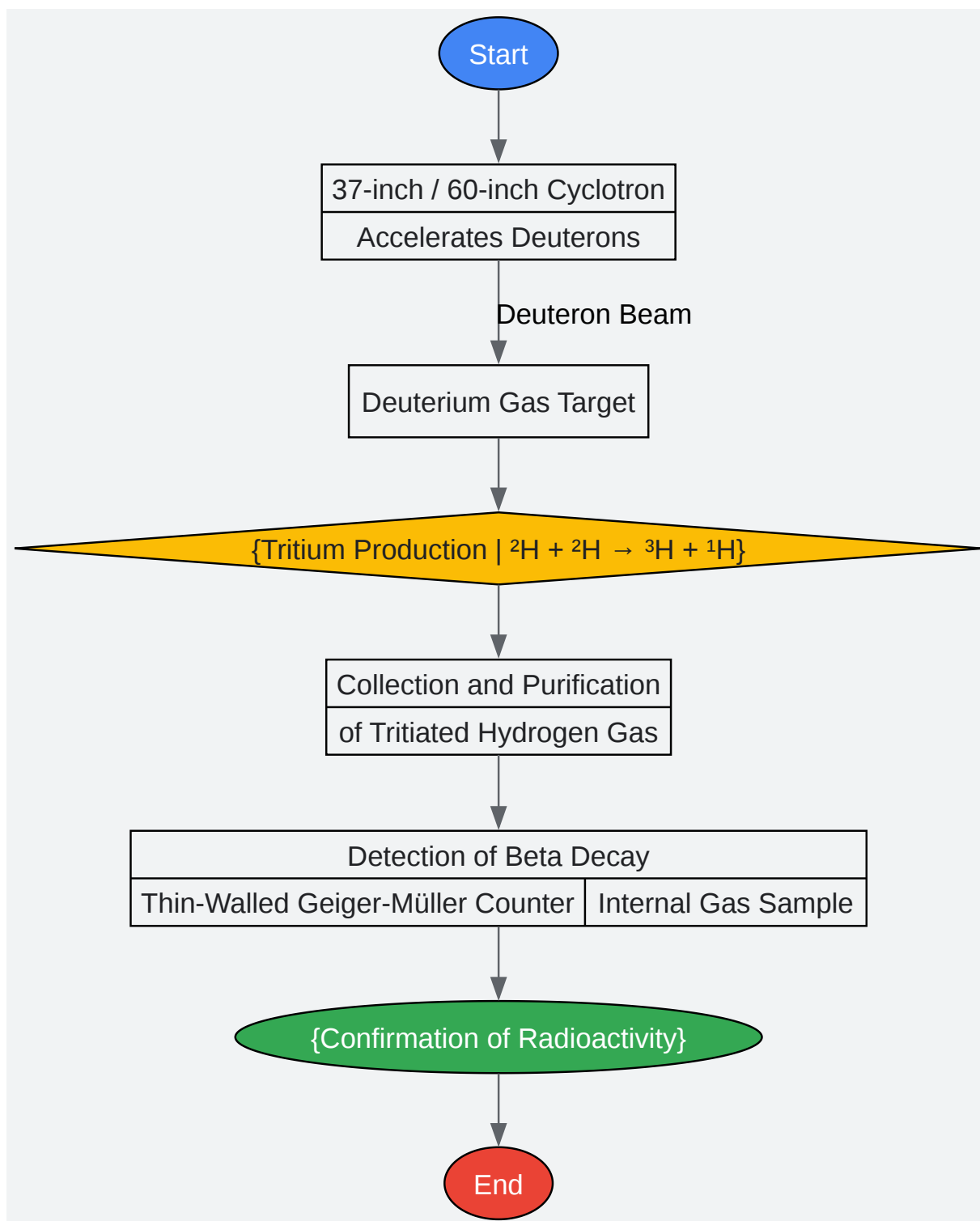
[Click to download full resolution via product page](#)

Caption: Logical flow of the discovery of tritium.



[Click to download full resolution via product page](#)

Caption: Workflow of the 1934 tritium detection experiment.



[Click to download full resolution via product page](#)

Caption: Workflow of the 1939 tritium isolation experiment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Work of Carlo Garosi: a Parallel History of the Discovery of Tritium | Substantia [riviste.fupress.net]
- 2. Oliphant, M. L. E.; Harteck, P.; Rutherford, E. (1934). "Transmutation Effects Observed with Heavy Hydrogen". Proceedings of the Royal Society A 144 (853): 692-703. [sciepub.com]
- 3. tandfonline.com [tandfonline.com]
- 4. Manhattan Project: Science > Particle Accelerators > Cockroft-Walton Machines [osti.gov]
- 5. Early Particle Accelerators [history.aip.org]
- 6. Accelerator Update [fnal.gov]
- 7. inis.iaea.org [inis.iaea.org]
- 8. Helium-3 - Wikipedia [en.wikipedia.org]
- 9. Tritium - Wikipedia [en.wikipedia.org]
- 10. The Work of Carlo Garosi: a Parallel History of the Discovery of Tritium | Substantia [riviste.fupress.net]
- 11. Electrochemical loading enhances deuterium fusion rates in a metal target - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pnnl.gov [pnnl.gov]
- 13. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 14. Geiger–Müller tube - Wikipedia [en.wikipedia.org]
- 15. Luis Walter Alvarez - Wikipedia [en.wikipedia.org]
- 16. fti.neep.wisc.edu [fti.neep.wisc.edu]
- To cite this document: BenchChem. [The Discovery of Tritium: A Technical Chronicle of Hydrogen's Elusive Isotope]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233925#history-and-discovery-of-tritium-as-a-hydrogen-isotope]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com